

Application Notes and Protocols for the Quantification of 4''-methyloxy-Genistin

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Compound of Interest

Compound Name: 4''-methyloxy-Genistin

Cat. No.: B591309

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Introduction

4''-methyloxy-Genistin is an isoflavone methyl-glycoside that has been isolated from natural sources such as *Cordyceps militaris* grown on germinated soybeans and *Citrus aurantium* L. As a derivative of genistin, it belongs to a class of phytoestrogens that are of significant interest in drug development and nutritional science due to their potential biological activities. Accurate and precise quantification of **4''-methyloxy-Genistin** in various matrices is crucial for pharmacokinetic studies, quality control of natural product extracts, and understanding its physiological effects.

This document provides detailed application notes and experimental protocols for the quantification of **4''-methyloxy-Genistin** using High-Performance Liquid Chromatography coupled with Diode Array Detection (HPLC-DAD) and Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS).

Physicochemical Properties

A thorough understanding of the physicochemical properties of **4''-methyloxy-Genistin** is fundamental for the development of robust analytical methods.

Property	Value	Source
Chemical Name	7-[(2S,3R,4R,5S,6R)-3,4-dihydroxy-6-(hydroxymethyl)-5-methoxyoxan-2-yl]oxy-5-hydroxy-3-(4-hydroxyphenyl)chromen-4-one	[1]
Molecular Formula	C ₂₂ H ₂₂ O ₁₀	[1]
Molecular Weight	446.4 g/mol	[1]
Purity (typical)	>98% (HPLC)	[1]
Solubility	Soluble in DMSO	[2]

Analytical Methodologies

The choice of analytical method depends on the required sensitivity, selectivity, and the nature of the sample matrix. HPLC-DAD is a robust and widely available technique suitable for quantification in less complex matrices, such as plant extracts and supplements. UPLC-MS/MS offers superior sensitivity and selectivity, making it the method of choice for complex biological matrices like plasma and urine.

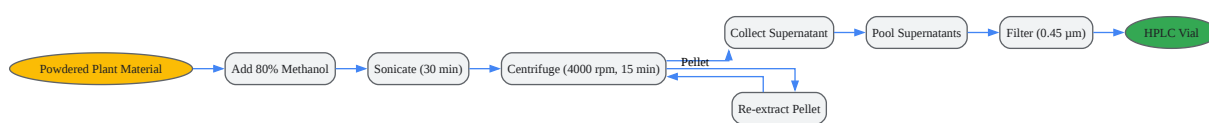
Protocol 1: Quantification of 4''-methyloxy-Genistin in Plant Extracts by HPLC-DAD

This protocol is designed for the quantification of **4''-methyloxy-Genistin** in plant extracts and other matrices where the analyte concentration is relatively high.

Sample Preparation: Solid-Liquid Extraction

- Homogenization: Weigh 1 gram of the powdered plant material into a centrifuge tube.
- Extraction: Add 10 mL of 80% methanol in water.
- Sonication: Sonicate the mixture for 30 minutes in an ultrasonic bath.
- Centrifugation: Centrifuge the sample at 4000 rpm for 15 minutes.

- Collection: Carefully transfer the supernatant to a clean tube.
- Re-extraction: Repeat the extraction process on the pellet with another 10 mL of 80% methanol to ensure complete extraction.
- Pooling: Combine the supernatants.
- Filtration: Filter the combined supernatant through a 0.45 μm syringe filter into an HPLC vial.



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Figure 1: Workflow for Plant Extract Sample Preparation.

HPLC-DAD Parameters

Parameter	Condition
Column	C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 µm)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	Acetonitrile
Gradient	0-5 min: 10% B; 5-25 min: 10-50% B; 25-30 min: 50-90% B; 30-35 min: 90% B; 35-40 min: 10% B
Flow Rate	1.0 mL/min
Injection Volume	20 µL
Column Temperature	30 °C
Detection	Diode Array Detector (DAD) at 260 nm

Calibration Standards

Prepare a stock solution of **4''-methyloxy-Genistin** reference standard in DMSO at a concentration of 1 mg/mL. From the stock solution, prepare a series of calibration standards in 80% methanol ranging from 1 µg/mL to 100 µg/mL.

Data Analysis and Quantification

Construct a calibration curve by plotting the peak area of **4''-methyloxy-Genistin** against the concentration of the calibration standards. Determine the concentration of **4''-methyloxy-Genistin** in the samples by interpolating their peak areas from the calibration curve.

Protocol 2: Quantification of 4''-methyloxy-Genistin in Biological Matrices by UPLC-MS/MS

This protocol provides a highly sensitive and selective method for the quantification of **4''-methyloxy-Genistin** in complex biological matrices such as plasma or urine.

Sample Preparation: Protein Precipitation (for Plasma)

- Thaw: Thaw plasma samples on ice.
- Aliquot: Pipette 100 μ L of plasma into a microcentrifuge tube.
- Spike: Add internal standard (e.g., deuterated genistin).
- Precipitate: Add 300 μ L of ice-cold acetonitrile.
- Vortex: Vortex the mixture vigorously for 1 minute.
- Centrifuge: Centrifuge at 13,000 rpm for 10 minutes at 4 °C.
- Transfer: Carefully transfer the supernatant to a new tube.
- Evaporate: Evaporate the supernatant to dryness under a gentle stream of nitrogen.
- Reconstitute: Reconstitute the residue in 100 μ L of the initial mobile phase.
- Analyze: Inject into the UPLC-MS/MS system.



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Figure 2: Workflow for Plasma Sample Preparation.

UPLC-MS/MS Parameters

Parameter	Condition
Column	UPLC C18 column (e.g., 2.1 x 50 mm, 1.7 µm)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	0-0.5 min: 5% B; 0.5-3.0 min: 5-95% B; 3.0-4.0 min: 95% B; 4.0-4.1 min: 95-5% B; 4.1-5.0 min: 5% B
Flow Rate	0.4 mL/min
Injection Volume	5 µL
Column Temperature	40 °C
Ionization Mode	Electrospray Ionization (ESI), Positive and Negative
Scan Type	Multiple Reaction Monitoring (MRM)
Capillary Voltage	3.0 kV
Source Temperature	150 °C
Desolvation Temp.	400 °C
Cone Gas Flow	50 L/hr
Desolvation Gas Flow	800 L/hr

MRM Transitions

The following MRM transitions are proposed for **4"-methyloxy-Genistin** based on its molecular weight of 446.4 g/mol . These transitions should be optimized by infusing a standard solution of the analyte.

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)
4"-methyloxy-Genistin	447.1 [M+H] ⁺	To be determined	To be optimized
4"-methyloxy-Genistin	445.1 [M-H] ⁻	To be determined	To be optimized

Note: The product ions and collision energies need to be determined experimentally by infusing a pure standard of **4"-methyloxy-Genistin** into the mass spectrometer.

Calibration Standards and Quality Controls

Prepare a stock solution of **4"-methyloxy-Genistin** in DMSO. Spike the stock solution into a blank biological matrix (e.g., drug-free plasma) to prepare calibration standards (e.g., 1, 5, 10, 50, 100, 500, 1000 ng/mL) and quality control (QC) samples at low, medium, and high concentrations.

Data Analysis and Quantification

Quantify **4"-methyloxy-Genistin** by calculating the peak area ratio of the analyte to the internal standard. Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards. The concentration of the analyte in the samples is then determined from this curve.

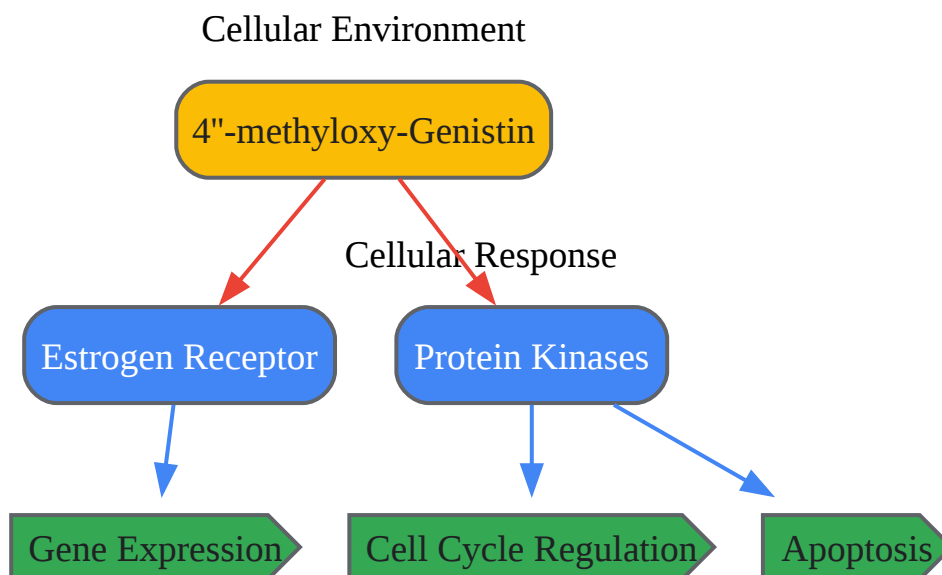
Method Validation

Both analytical methods should be validated according to international guidelines (e.g., FDA or EMA) to ensure their reliability. Key validation parameters are summarized in the table below.

Validation Parameter	HPLC-DAD	UPLC-MS/MS
Linearity	$R^2 > 0.99$	$R^2 > 0.99$
Accuracy	85-115%	85-115% (80-120% at LLOQ)
Precision (RSD)	< 15%	< 15% (< 20% at LLOQ)
Selectivity	No interference at the retention time of the analyte	No interference in the MRM transition of the analyte
Limit of Quantification (LOQ)	Typically in the $\mu\text{g/mL}$ range	Typically in the ng/mL range
Matrix Effect	Not typically assessed	Should be evaluated to ensure no ion suppression or enhancement
Stability	Freeze-thaw, short-term, long-term, and post-preparative stability should be assessed	Freeze-thaw, short-term, long-term, and post-preparative stability should be assessed

Signaling Pathways and Logical Relationships

The biological effects of isoflavones like **4"-methyloxy-Genistin** are often mediated through their interaction with various cellular signaling pathways. The following diagram illustrates a simplified, generalized signaling pathway that may be influenced by isoflavones.



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Figure 3: Generalized Signaling Pathway for Isoflavones.

Conclusion

The protocols outlined in this document provide a comprehensive framework for the quantification of **4''-methyloxy-Genistin** in both plant-derived and biological matrices. The choice between HPLC-DAD and UPLC-MS/MS will depend on the specific research question, the complexity of the sample matrix, and the required sensitivity. Proper method validation is essential to ensure the generation of accurate and reliable data. These methods will be valuable tools for researchers and scientists in the fields of pharmacology, natural product chemistry, and drug development.

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